

Essential Safety and Operational Guidance for Handling Methyl 3-methylbenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 3-methylbenzoate

Cat. No.: B1205846

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides immediate and essential information for the safe handling and disposal of **Methyl 3-methylbenzoate** (CAS No: 99-36-5), also known as Methyl m-toluate. Adherence to these procedures is critical to minimize risks and ensure a safe laboratory environment.

Hazard Identification and Risk Assessment

Methyl 3-methylbenzoate is classified with the following hazards:

- Causes skin irritation.[1]
- Causes serious eye irritation.[1]
- May cause respiratory irritation.[1]

It is a combustible liquid and should be kept away from heat, sparks, and open flames.[1][2]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Methyl 3-methylbenzoate** to prevent exposure:

Protection Type	Specific Recommendations	Rationale
Hand Protection	Chemical resistant gloves (e.g., Nitrile rubber). Gloves must be inspected prior to use.[1][3]	To prevent skin contact which can cause irritation.[1]
Eye and Face Protection	Chemical safety goggles or safety glasses. A face shield should be worn when there is a risk of splashing.[1]	To protect against serious eye irritation from splashes or vapors.[1]
Skin and Body Protection	Wear suitable protective clothing, such as a lab coat. Safety shoes are also recommended.[1]	To prevent accidental skin contact.
Respiratory Protection	In case of inadequate ventilation or when exposure limits may be exceeded, use a NIOSH (US) or EN 166 (EU) approved respirator.[1][3]	To avoid inhalation of vapors which may cause respiratory irritation.[1]

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Ensure that an emergency eye wash fountain and safety shower are immediately accessible.[1]
 - Work in a well-ventilated area, preferably within a chemical fume hood.[1]
 - Assemble all necessary equipment and materials before beginning work to minimize movement and potential for spills.

- Inspect all PPE for integrity before use.
- Handling:
 - Avoid breathing fumes, mist, spray, or vapors.[1]
 - Dispense the chemical carefully to avoid splashing.
 - Keep the container tightly closed when not in use.[4]
 - Avoid contact with skin and eyes.[1]
 - Do not eat, drink, or smoke in the handling area.[1][4]
 - Wash hands thoroughly with soap and water after handling.[1][3]
- Storage:
 - Store in a cool, dry, and well-ventilated area.[1][4]
 - Keep away from heat, sparks, and open flames.[1][2]
 - Store separately from strong oxidizing agents.[1]

Emergency Procedures

Exposure Scenario	Immediate Action
Inhalation	Move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1][4]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. Seek medical attention if irritation persists.[1][4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][3][4]
Spill	Evacuate the area. Wear appropriate PPE. For small spills, absorb with an inert dry material and place in a suitable container for disposal. For large spills, dike the area to prevent spreading. Ventilate the area.[1][3]
Fire	Use alcohol-resistant foam, carbon dioxide, or dry powder to extinguish.[1]

Disposal Plan

- Waste Chemical: Dispose of **Methyl 3-methylbenzoate** through a licensed waste disposal company. It may be removed to an authorized incinerator equipped with an afterburner and scrubber.[1]
- Contaminated Packaging: Empty containers should be treated as hazardous waste and disposed of in the same manner as the chemical. Do not reuse empty containers.

Quantitative Data Summary

Property	Value
CAS Number	99-36-5
Molecular Formula	C9H10O2
Flash Point	83 °C (181.4 °F) [5]
Boiling Point	199 °C (390.2 °F) [5]
HMIS Rating	Health: 2, Flammability: 1, Physical Hazard: 0 [1]
NFPA Rating	Health: 2, Fire: 1, Reactivity: 0 [1]

```
graph "Methyl_3_methylbenzoate_Handling_Workflow" {
graph [rankdir="TB", splines=ortho, nodesep=0.6];
node [shape=box, style="filled", fontname="Arial", fontsize=12];
edge [fontname="Arial", fontsize=10];

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node [fillcolor="#FFFFFF", fontcolor="#202124"];

prep_ppe [label="Don Appropriate PPE\n(Gloves, Goggles, Lab Coat)"];
prep_vent [label="Ensure Proper Ventilation\n(Fume Hood)"];
prep_emergency [label="Verify Emergency Equipment\n(Eyewash, Shower)"];

}

subgraph "cluster_handling" {
label="2. Handling Phase";
style="filled";
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node [fillcolor="#FFFFFF", fontcolor="#202124"];

handle_chemical [label="Handle Methyl 3-methylbenzoate"];
handle_storage [label="Store Properly\n(Cool, Dry, Ventilated)"];

}

subgraph "cluster_disposal" {
label="3. Disposal Phase";
style="filled";
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node [fillcolor="#FFFFFF", fontcolor="#202124"];

}
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```
dispose_waste [label="Dispose of Chemical Waste\n(Authorized Vendor)"];
dispose_container [label="Dispose of Contaminated\nContainers"];
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}

```
subgraph "cluster_emergency" {
label="4. Emergency Response";
style="filled";
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node [fillcolor="#FFFFFF", fontcolor="#202124"];
```

```
emergency_spill [label="Spill Response"];
emergency_exposure [label="Exposure Response\n(First Aid)"];
emergency_fire [label="Fire Response"];
```

}

```
// Workflow Logic
prep_ppe -> handle_chemical;
prep_vent -> handle_chemical;
prep_emergency -> handle_chemical;
```

```
handle_chemical -> handle_storage [label="Post-use"];
handle_chemical -> dispose_waste [label="Waste Generation"];
dispose_waste -> dispose_container;
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```
// Emergency Connections
handle_chemical -> emergency_spill [style=dashed, color="#EA4335", arrowhead=vee, label="If Spill Occurs"];
handle_chemical -> emergency_exposure [style=dashed, color="#EA4335", arrowhead=vee, label="If Exposure Occurs"];
handle_chemical -> emergency_fire [style=dashed, color="#EA4335", arrowhead=vee, label="If Fire Occurs"];
}
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Caption: Workflow for handling **Methyl 3-methylbenzoate**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling Methyl 3-methylbenzoate]. BenchChem, [2025]. [Only PDF]. Available at: [https://www.benchchem.com/product/b1205846#personal-protective-equipment-for-handling-methyl-3-methylbenzoate]

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